

Application Note: Preparation of Aptocaine Hydrochloride Injectable Solutions

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Compound of Interest

Compound Name: Aptocaine hydrochloride

CAS No.: 19281-32-4

Cat. No.: B1667578

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Introduction & Pharmacological Context

Aptocaine (Chemical Name: N-(2-methylphenyl)-2-(pyrrolidin-1-yl)propanamide) is an amide-type local anesthetic structurally related to prilocaine and lidocaine. Unlike prilocaine, which contains a secondary amine, aptocaine incorporates a pyrrolidine ring (a tertiary amine). This structural modification influences its lipophilicity, pKa, and metabolic stability, generally conferring resistance to oxidative degradation compared to secondary amine anesthetics.

Clinical Utility

- Indication: Local and regional anesthesia (infiltration, nerve block).
- Mechanism: Reversible blockade of voltage-gated sodium channels () in neuronal membranes, inhibiting depolarization and impulse conduction.
- Advantages: Rapid onset and intermediate duration of action. The amide linkage renders it resistant to plasma esterases (unlike procaine), ensuring reliable potency in inflamed tissues.

Pre-Formulation & Physicochemical Characterization

Before initiating the manufacturing batch, the raw material (API) and critical quality attributes (CQAs) must be defined.

Key Physicochemical Properties

Property	Specification / Value	Impact on Formulation
Chemical Structure	Amide linkage, Pyrrolidine ring	Heat stable (autoclavable); Hydrolysis risk at extreme pH.
Molecular Weight	268.78 g/mol (HCl salt)	Used for molarity calculations.
Solubility	Freely soluble in water (>50 mg/mL)	No co-solvents (e.g., propylene glycol) required for standard 2% solutions.
pKa	~7.9 (Basic)	Critical: Formulation pH must be < 6.0 to ensure ionization and solubility.
pH of 2% Solution	4.5 – 6.0	Native pH of the salt is acidic; usually requires minimal adjustment.
Hygroscopicity	Moderate	Store API in varied desiccant conditions.

Stability Considerations

- Hydrolysis: The amide bond is susceptible to acid/base-catalyzed hydrolysis at extreme pH (<3 or >8).
- Oxidation: The tertiary amine in the pyrrolidine ring is relatively stable, but if formulated with Epinephrine (vasoconstrictor), an antioxidant (Sodium Metabisulfite) and oxygen-free processing (Nitrogen sparging) are mandatory.

Formulation Development

This protocol focuses on a 2% (20 mg/mL) Plain **Aptocaine Hydrochloride** Injection (Multi-dose vial).

Master Formula (Batch Size: 10 Liters)

Ingredient	Function	Grade	Concentration	Quantity (10 L)
Aptocaine HCl	Active Pharmaceutical Ingredient (API)	USP/EP	20 mg/mL (2%)	200.0 g
Sodium Chloride	Tonicity Adjuster	USP	~6.0 mg/mL*	60.0 g
Methylparaben	Antimicrobial Preservative	NF	1.0 mg/mL	10.0 g
Sodium Hydroxide (1N)	pH Adjuster	NF	q.s. to pH 5.5	q.s.
Hydrochloric Acid (1N)	pH Adjuster	NF	q.s. to pH 5.5	q.s.
Water for Injection (WFI)	Solvent	USP	q.s. to 100%	q.s. to 10 L

- Note on Tonicity: A 2% Aptocaine HCl solution is slightly hypotonic. NaCl is added to achieve ~290 mOsm/kg. If preparing a 4% solution, NaCl may be reduced or omitted.

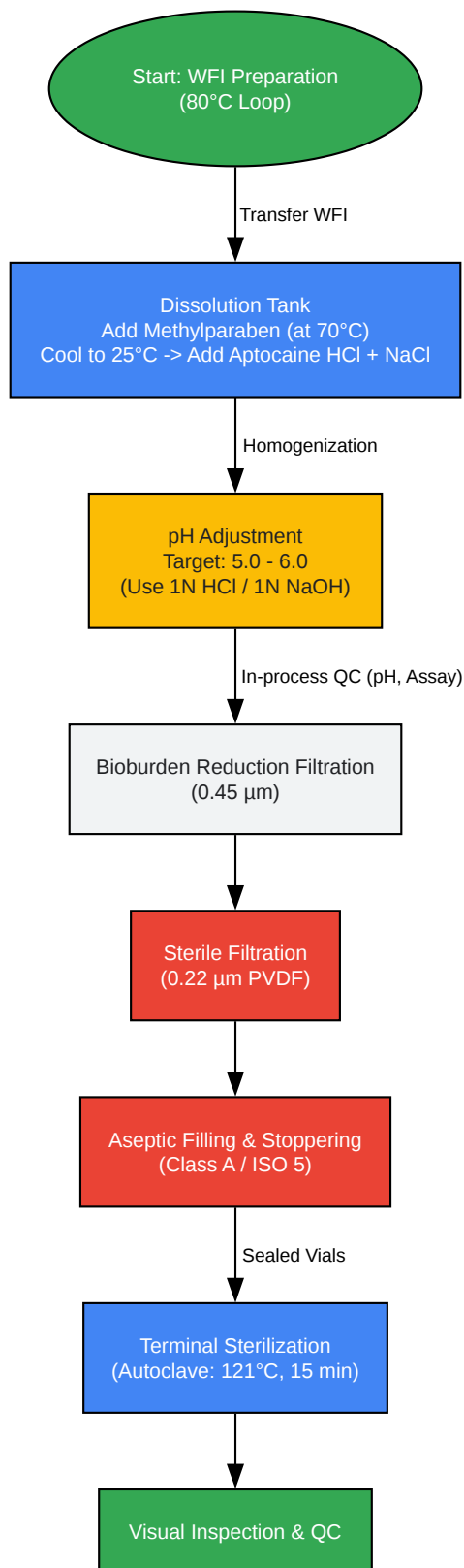
Manufacturing Protocol

Equipment Requirements

- 316L Stainless Steel Mixing Tank (jacketed for temperature control).
- Overhead stirrer with variable speed.
- 0.22 µm PVDF or PES sterilizing-grade filters (dual in-line).
- Class A (ISO 5) Filling Zone / Class C (ISO 7) Background.

- Autoclave (Steam Sterilizer).

Process Workflow Diagram



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Caption: Figure 1. Manufacturing process flow for terminally sterilized Aptocaine HCl injection.

Step-by-Step Procedure

Step 1: Vehicle Preparation & Preservative Dissolution

- Charge 90% of the final volume (9.0 L) of Water for Injection (WFI) into the mixing tank.
- Heat WFI to 70°C - 80°C.
- Add Methylparaben (10.0 g). Stir until completely dissolved (parabens dissolve poorly in cold water).
- Cool the solution to 25°C ± 2°C using the tank jacket. Critical: Do not add Aptocaine at high temperatures to prevent potential thermal degradation.

Step 2: API & Excipient Addition

- Add Sodium Chloride (60.0 g) to the cooled tank. Stir for 5 minutes.
- Add **Aptocaine Hydrochloride** (200.0 g) slowly to prevent clumping.
- Agitate at 400-600 RPM for 20 minutes. Ensure the solution is visually clear and colorless.

Step 3: pH Adjustment (Critical Control Point)

- Measure the pH of the bulk solution.
- Target Range: 5.0 – 6.0.
 - If pH < 5.0: Add 1N NaOH dropwise.
 - If pH > 6.0: Add 1N HCl dropwise.
 - Why? pH > 6.5 risks precipitation of the free base (Aptocaine pKa ≈ 7.9). pH < 4.0 may cause injection pain.
- Add remaining WFI to bring volume to exactly 10.0 Liters.

Step 4: Filtration & Filling

- Bioburden Reduction: Pass solution through a 0.45 µm pre-filter.
- Sterile Filtration: Pass through a 0.22 µm hydrophilic PVDF or PES filter into a sterile holding tank.
- Filling: Fill 20 mL (or target volume) into Type I amber glass vials (amber is preferred if stability data is pending, though amides are generally light stable).
- Stoppering: Insert Teflon-coated rubber stoppers and apply aluminum flip-off seals.

Step 5: Terminal Sterilization

- Load sealed vials into the autoclave.
- Cycle: 121°C for 15 minutes ().
- Note: If the formulation contains Epinephrine, DO NOT AUTOCLAVE. Use Aseptic Processing (Sterile Filtration only) and perform all mixing under Nitrogen overlay.

Quality Control (QC) & Specifications

Every batch must be validated against the following specifications before release.

Test	Method	Acceptance Criteria
Appearance	Visual	Clear, colorless solution; free of visible particles.
Identification	HPLC / UV	Retention time matches Standard Reference Material (SRM).
Assay (Potency)	HPLC	95.0% – 105.0% of label claim (19.0 - 21.0 mg/mL).
pH	Potentiometric	4.5 – 6.0
Particulate Matter	Light Obscuration (USP <788>)	< 6000 particles ($\geq 10\mu\text{m}$) per vial.
Sterility	Membrane Filtration (USP <71>)	No growth after 14 days.
Bacterial Endotoxins	LAL (USP <85>)	< 0.5 EU/mL (Intrathecal use requires stricter limits).
Related Substances	HPLC	Individual impurity < 0.2%; Total impurities < 1.0%.

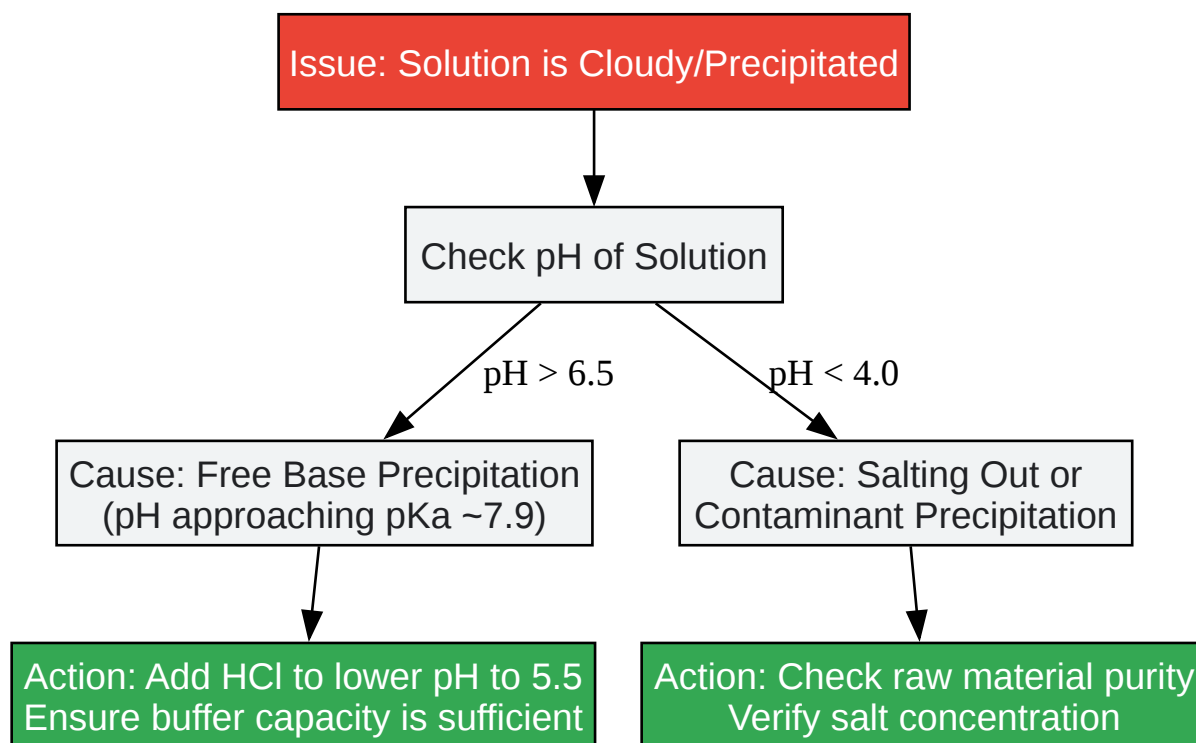
HPLC Assay Method (Suggested)

- Column: C18 (4.6 x 150 mm, 5 μm).
- Mobile Phase: Phosphate Buffer (pH 6.0) : Acetonitrile (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm or 263 nm.

Troubleshooting & Stability Logic

Precipitation Issues

If the solution becomes cloudy during manufacturing or storage, the cause is almost always pH drift.



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Caption: Figure 2. Decision tree for diagnosing precipitation in amide anesthetic solutions.

Discoloration

- Pink/Brown Tint: Indicates oxidation.
 - Cause: Trace metal contamination or exposure to oxygen (especially if Epinephrine is present).
 - Prevention: Use EDTA (0.05%) as a chelating agent; use Nitrogen sparging during filling.

References

- Powell, M. F. (1987). Stability of Lidocaine in Aqueous Solution: Effect of Temperature, pH, Buffer, and Metal Ions on Amide Hydrolysis. *Pharmaceutical Research*, 4(1), 42-45.
[Link](#)(Foundational mechanistic reference for amide anesthetic stability).

- United States Pharmacopeia (USP). General Chapter <797> Pharmaceutical Compounding – Sterile Preparations. [Link](#)(Standard for sterility protocols).
- Milenkoska, T., et al. (2025). Effect of the buffer system on stability of tetracaine hydrochloride eyedrops. Macedonian Pharmaceutical Bulletin. [Link](#)(Comparative data on buffer influence on anesthetic stability).
- ChemicalBook. Prilocaine Hydrochloride (Structural Analog) Properties and Mechanism. [Link](#)(Source for structural analogy and pKa extrapolation).
- BenchChem. Troubleshooting lidocaine hydrochloride solubility issues in physiological buffers. [Link](#)(Practical guide on pH-dependent solubility of amide anesthetics).
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